

Application Notes and Protocols for the Enzymatic Resolution of DL-Phenylalaninamide

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Compound of Interest

Compound Name: *D*-Phenylalaninamide

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Introduction

Chirally pure L-phenylalaninamide is a valuable building block in the synthesis of various pharmaceuticals and fine chemicals. The enzymatic resolution of racemic DL-phenylalaninamide offers a highly efficient and environmentally benign method to obtain the desired L-enantiomer with high purity. This document provides detailed application notes and protocols for the kinetic resolution of DL-phenylalaninamide utilizing an enantioselective amidase, primarily focusing on enzymes from *Rhodococcus* species, which have demonstrated high stereoselectivity in the hydrolysis of related aromatic amides.

The principle of this kinetic resolution lies in the enantioselective hydrolysis of the L-enantiomer of phenylalaninamide to L-phenylalanine by an L-specific amidase, leaving the D-enantiomer of phenylalaninamide unreacted. The resulting mixture of L-phenylalanine and **D-phenylalaninamide** can then be readily separated.

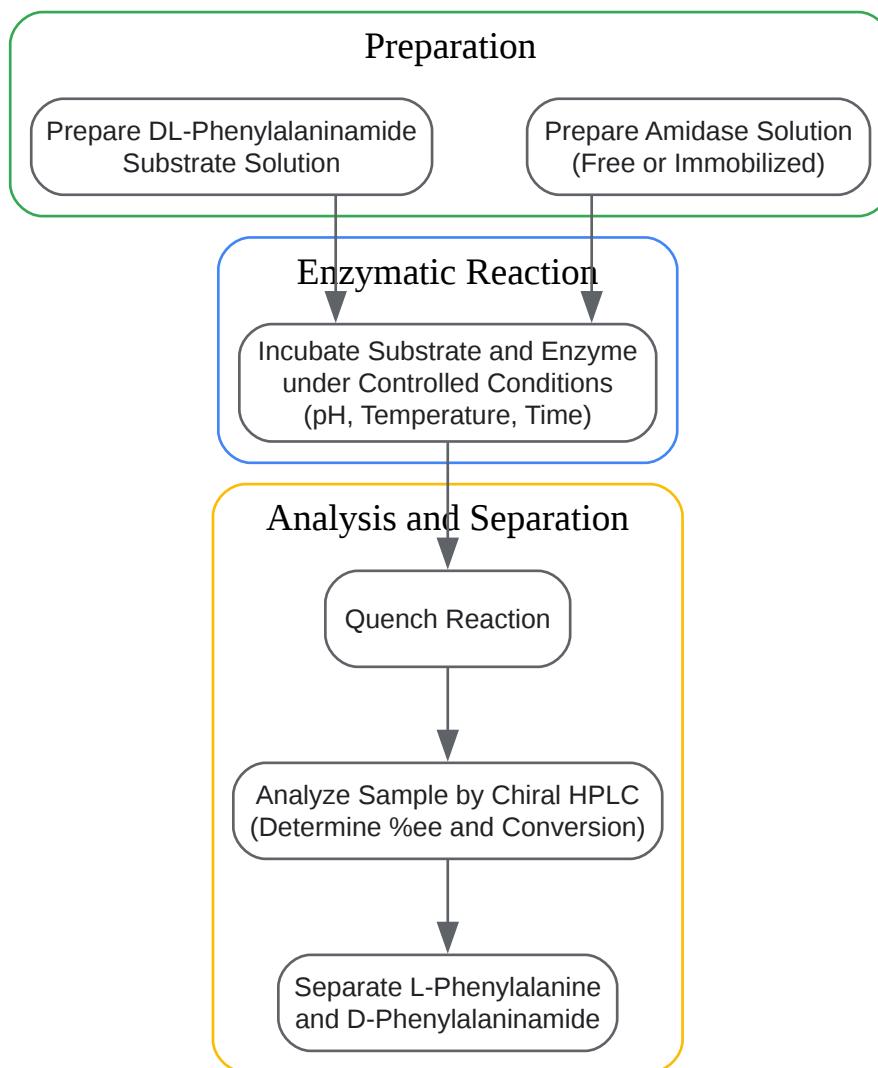
Enzyme Selection

Amidases (acylamide amidohydrolases, EC 3.5.1.4) are a class of hydrolases that catalyze the hydrolysis of amides to their corresponding carboxylic acids and ammonia.^[1] For the resolution of DL-phenylalaninamide, L-specific amidases from bacterial sources, particularly from the genus *Rhodococcus*, are highly effective. These enzymes have been shown to exhibit excellent

enantioselectivity towards a variety of aromatic amides. While commercially available, these enzymes can also be produced recombinantly or used as whole-cell biocatalysts.

Experimental Workflow

The overall experimental workflow for the enzymatic resolution of DL-phenylalaninamide is depicted below.

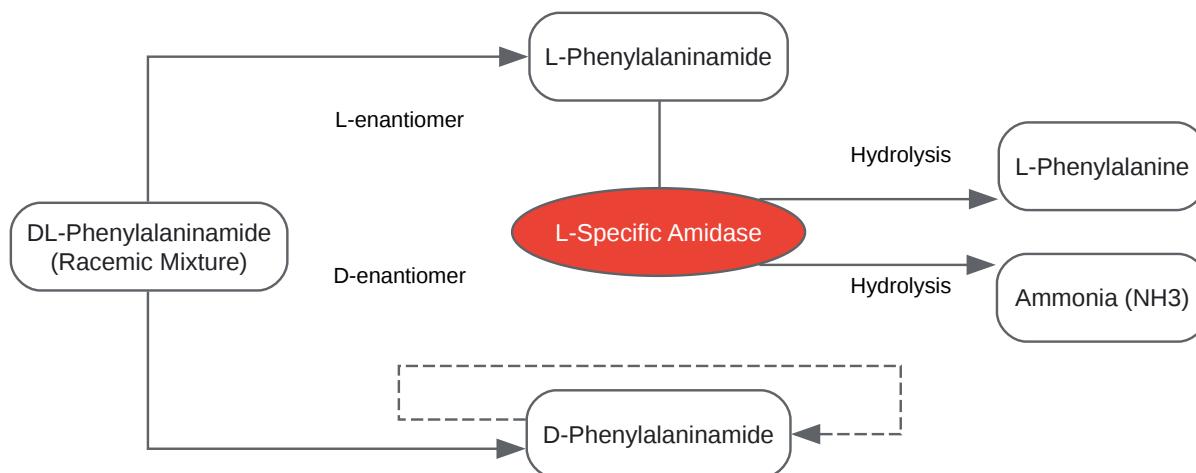


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Caption: Experimental workflow for enzymatic resolution.

Enzymatic Reaction Mechanism

The amidase selectively catalyzes the hydrolysis of the amide bond in L-phenylalaninamide.



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References

- 1. researchgate.net [researchgate.net]
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